

Application Notes and Protocols for Yttrium-90 Citrate in Brachytherapy

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Compound of Interest

Compound Name: Yttrium citrate

Cat. No.: B1213043

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These application notes provide a comprehensive overview of the use of Yttrium-90 (^{90}Y) citrate in brachytherapy, with a focus on radiosynoviorthesis for the treatment of inflammatory joint diseases. While ^{90}Y is also extensively used in radioembolization of liver tumors, this document will primarily detail the application of the citrate form, which is most relevant to intra-articular administration.

Introduction to Yttrium-90 Brachytherapy

Yttrium-90 is a pure high-energy beta-emitting radionuclide with a physical half-life of 64.1 hours (2.67 days). Its beta particles have a mean energy of 0.9367 MeV and a maximum energy of 2.28 MeV, corresponding to a mean and maximum tissue penetration of approximately 3.6 mm and 11 mm, respectively. These characteristics make it an ideal candidate for localized radiation therapy, as the high-energy beta particles can effectively destroy targeted pathological tissue while minimizing damage to surrounding healthy structures.

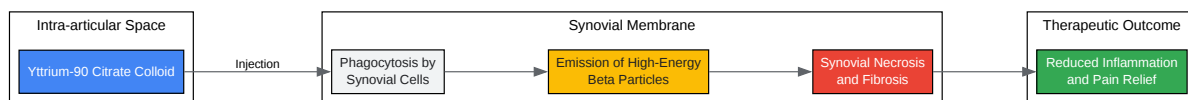
In brachytherapy, ^{90}Y is formulated into different preparations depending on the target application. For the treatment of liver tumors, ^{90}Y is incorporated into glass or resin microspheres for transarterial radioembolization (TARE).^{[1][2][3]} For radiosynoviorthesis (also known as radiosynovectomy), ^{90}Y is prepared as a colloidal suspension, with yttrium-90 citrate being a common formulation.^{[4][5][6]}

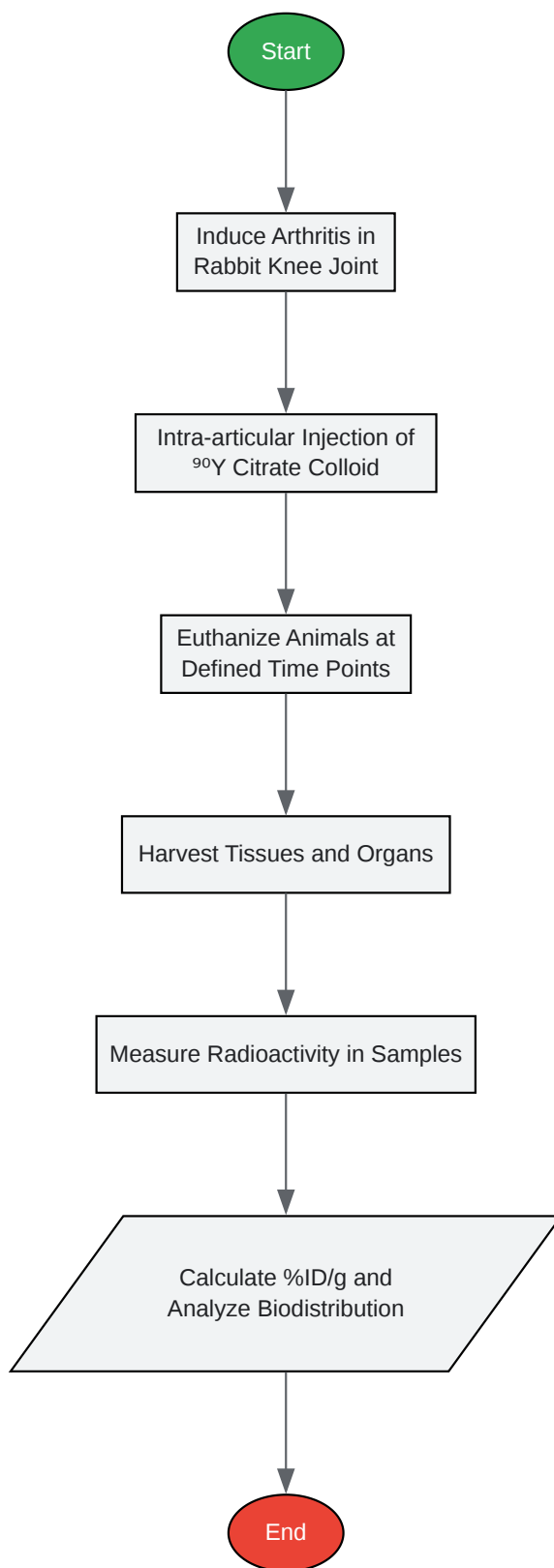
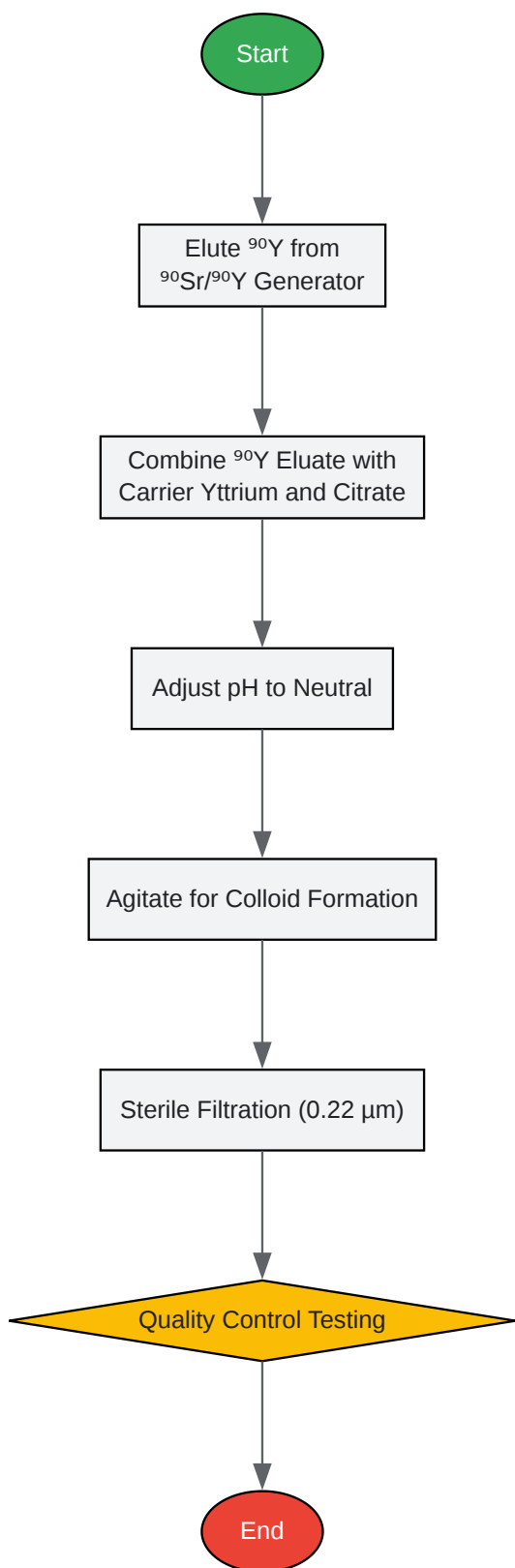
Application in Radiosynoviorthesis

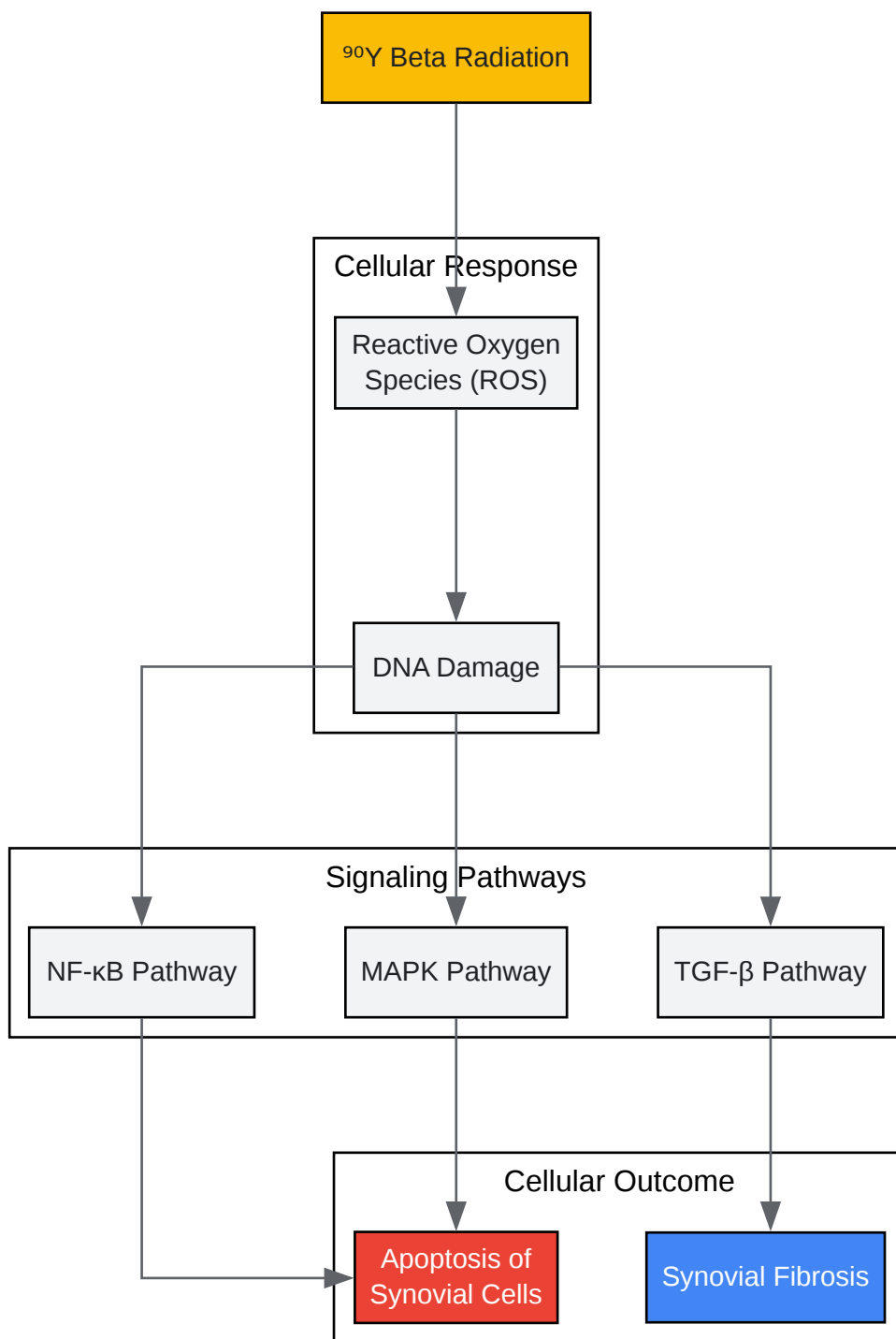
Radiosynoviorthesis is a minimally invasive procedure involving the intra-articular injection of a radioactive colloid to treat persistent synovitis, a condition characterized by inflammation of the synovial membrane in joints. This procedure is a therapeutic option for patients with chronic inflammatory joint diseases, such as rheumatoid arthritis, who are refractory to conventional treatments.^[7]^[8]

Mechanism of Action

The therapeutic effect of ^{90}Y citrate in radiosynoviorthesis is achieved through the localized delivery of beta radiation to the inflamed synovial membrane.^[6] Following intra-articular injection, the colloidal particles of ^{90}Y citrate are phagocytosed by the superficial cells of the synovial membrane. The emitted high-energy beta particles then irradiate the synovium, leading to necrosis of the inflamed tissue and subsequent fibrosis.^[7]^[9] This process ablates the hypertrophic synovium, reduces inflammation, and alleviates pain.^[10]







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References

- 1. The Role of TGF- β 3 in Radiation Response | MDPI [mdpi.com]
- 2. Yttrium-90 quantitative phantom study using digital photon counting PET - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Intra-articular yttrium 90 in rabbits. Comparison of behaviour of various radiocolloids in rabbits and in man - PMC [pmc.ncbi.nlm.nih.gov]
- 4. www-pub.iaea.org [www-pub.iaea.org]
- 5. Yttrium-90 citrate colloid for radioisotope synovectomy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. openmedscience.com [openmedscience.com]
- 7. TGF- β SIGNALING IN CHONDROCYTES - PMC [pmc.ncbi.nlm.nih.gov]
- 8. [Radiation doses from patients undergoing yttrium-90 silicate knee radiosynovectomy] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. boris-portal.unibe.ch [boris-portal.unibe.ch]
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